

# understanding propyne boiling point and melting point

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Compound of Interest		
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An In-depth Technical Guide to the Physicochemical Properties of **Propyne**: Boiling and Melting Points

#### Introduction

**Propyne** (CH₃C≡CH), also known as methylacetylene, is the second simplest member of the alkyne family of hydrocarbons.[1] It is a colorless, flammable gas with a characteristic sweet odor at standard temperature and pressure.[2][3] **Propyne** is of significant interest to researchers in various fields due to its utility as a three-carbon building block in organic synthesis, its application as a high-performance rocket fuel, and its role as a component in MAPP gas for welding.[2][4][5] A thorough understanding of its fundamental physical properties, particularly its boiling and melting points, is critical for its safe handling, storage, and application in drug development and other advanced scientific endeavors. This guide provides a detailed examination of **propyne**'s thermal phase-transition properties, the underlying molecular principles governing them, and the experimental protocols for their determination.

## **Physicochemical Properties of Propyne**

The physical characteristics of **propyne** are dictated by its molecular structure and mass. As a small hydrocarbon, it exhibits low boiling and melting points. A summary of its key quantitative properties is presented below for clear reference and comparison.

Data Presentation: Summary of **Propyne**'s Physical Properties



Property	Value	Source(s)
Boiling Point	-23.2 °C / 250.0 K / -9.8 °F	[2][4][5][6]
Melting Point	-102.7 °C / 170.5 K / -152.9 °F	[2][4][6][7]
Molecular Formula	C <sub>3</sub> H <sub>4</sub>	[1][2][5][8][9]
Molar Mass	40.0639 g/mol	[2][4][5]
Appearance	Colorless gas	[4][8]
Odor	Sweet	[2][3][10]
Density (liquid)	0.53 g/cm³ at boiling point	[2][4][5]
Vapor Pressure	5.2 atm at 20 °C	[2][4]
Dipole Moment	0.78 D	[2]

Note: Minor variations in reported values exist across different sources; the most frequently cited values are presented here.[3][8][10][11]

### Molecular Structure and Intermolecular Forces

The boiling and melting points of a substance are direct consequences of the strength of its intermolecular forces (IMFs). For **propyne**, these forces are governed by its specific molecular geometry and electronic structure.

**Propyne**'s structure, CH₃C≡CH, features a linear geometry around the carbon-carbon triple bond, consistent with sp hybridization of the two acetylenic carbons.[2][12] The molecule possesses a C₃√ symmetry point group.[2]

The primary intermolecular interactions in **propyne** are weak van der Waals forces, specifically London dispersion forces.[2] These forces arise from temporary fluctuations in electron distribution and are generally weak, which accounts for **propyne**'s low boiling point relative to its molecular weight.[2] Although the molecule has a small net dipole moment of approximately 0.78 Debye, the resulting dipole-dipole interactions are minimal and contribute only slightly to the overall intermolecular attraction.[2][13] The acetylenic proton is only weakly acidic, making hydrogen bonding capability negligible.[2] Therefore, the energy required to overcome these



forces and transition from the solid to liquid phase (melting) or liquid to gas phase (boiling) is correspondingly low.

# Experimental Protocols for Determination of Boiling and Melting Points

Determining the boiling and melting points of a substance that is a gas at standard conditions, such as **propyne**, requires specialized laboratory procedures involving cryogenic temperatures. While specific research papers detailing the original determinations are not always accessible, the methodologies adhere to established physical chemistry principles.

### **Experimental Protocol: Boiling Point Determination**

The boiling point of **propyne** is measured at a controlled atmospheric pressure (typically 760 mmHg).

- Condensation: Gaseous propyne is passed through a condenser cooled by a cryogen (e.g., a dry ice/acetone bath or liquid nitrogen) to liquefy the gas into a collection flask.
- Temperature Equilibration: A calibrated low-temperature thermometer or thermocouple is placed in the vapor phase just above the surface of the liquid **propyne**. The flask is equipped with a heating mantle or is allowed to warm slowly.
- Boiling: As the liquid warms, it begins to boil, creating a constant reflux of vapor. The system
  is allowed to equilibrate, at which point the temperature of the vapor phase becomes
  constant.
- Measurement: The stable temperature recorded during vigorous boiling at standard pressure is the boiling point.[10] For propyne, this value is approximately -23.2 °C.[6]

### **Experimental Protocol: Melting Point Determination**

• Sample Preparation: **Propyne** is first condensed into a liquid as described above and then further cooled using a more powerful cryogen (e.g., liquid nitrogen) until it completely solidifies.

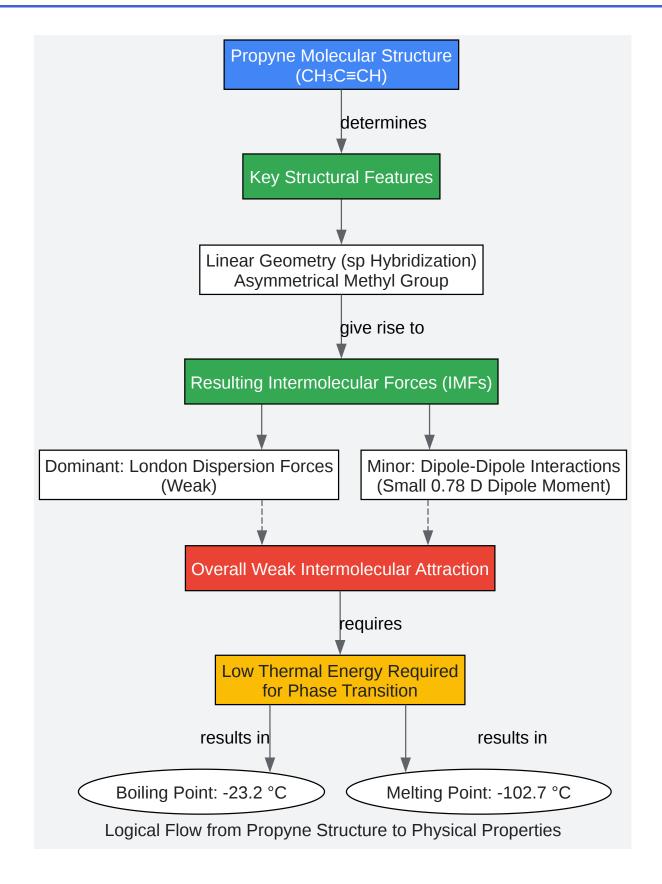


- Apparatus: The solid sample is placed in a melting point apparatus equipped with a cryostat for precise temperature control. A calibrated temperature probe is embedded in the solid sample.
- Controlled Heating: The cryostat is programmed to warm the sample at a very slow, constant rate (e.g., 0.5-1.0 °C per minute).
- Phase Observation: The sample is observed for the first signs of melting and the temperature at which the last of the solid melts while in equilibrium with the liquid. The temperature at which the solid and liquid phases are in equilibrium is the melting point. A plateau in the temperature-time graph indicates the phase transition.
- Measurement: For propyne, this equilibrium temperature is observed at approximately
   -102.7 °C.[2][4][6]

# Visualization: Pathway from Structure to Physical Properties

The logical relationship between **propyne**'s molecular characteristics and its macroscopic physical properties can be visualized as a direct causal pathway. The molecular structure dictates the types and magnitudes of intermolecular forces, which in turn determine the energy required for phase transitions.





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Caption: Logical pathway from molecular structure to physical properties.



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